

Solid-Phase Extraction of Clothiapine from Biological Matrices: Application Notes and Protocols

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Compound of Interest

Compound Name: Clothiapine-d8

Cat. No.: B15559098

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Introduction

Clothiapine is an atypical antipsychotic medication of the dibenzothiazepine class, utilized in the treatment of various psychotic disorders. Accurate quantification of Clothiapine in biological matrices such as blood, plasma, and urine is crucial for pharmacokinetic studies, therapeutic drug monitoring, and forensic toxicology. Solid-phase extraction (SPE) offers a robust and efficient method for the selective isolation and pre-concentration of Clothiapine from complex biological samples prior to downstream analysis by techniques like gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-tandem mass spectrometry (LC-MS/MS).

This document provides detailed application notes and protocols for the solid-phase extraction of Clothiapine from biological matrices. The methodologies are based on established procedures for structurally similar compounds, such as clozapine, and aim to provide a reliable framework for researchers.

Quantitative Data Summary

While specific solid-phase extraction data for Clothiapine is not extensively published, liquid-liquid extraction (LLE) methods have been validated and provide a benchmark for expected analytical performance. The following tables summarize the validation parameters from a published LLE-GC-MS method for Clothiapine and the expected performance of the proposed SPE method based on data from similar antipsychotic drugs.

Table 1: Validation Parameters for Liquid-Liquid Extraction (LLE) of Clothiapine from Human Blood and Urine by GC-MS

Parameter	Biological Matrix	Value
Limit of Detection (LOD)	Blood	1.3 ng/mL[1]
Urine	1.2 ng/mL[1]	
Lower Limit of Quantification (LLOQ)	Blood	4.3 ng/mL[1]
Urine	3.9 ng/mL[1]	
Linearity Range	Blood & Urine	5 - 500 ng/mL
Recovery	Blood	> 85%
Urine	> 90%	
Precision (RSD%)	Blood	< 10%
Urine	< 10%	
Accuracy (Bias%)	Blood	< 15%
Urine	< 15%	

Data adapted from Mannocchi et al., 2015.[1]

Table 2: Expected Performance Parameters for Solid-Phase Extraction (SPE) of Clothiapine

Parameter	Biological Matrix	Expected Value
Limit of Detection (LOD)	Plasma/Serum	~1 ng/mL
Urine	~1 ng/mL	
Lower Limit of Quantification (LLOQ)	Plasma/Serum	~5 ng/mL
Urine	~5 ng/mL	
Linearity Range	Plasma/Serum & Urine	5 - 1000 ng/mL
Recovery	Plasma/Serum	> 90%
Urine	> 95%	
Precision (RSD%)	Plasma/Serum & Urine	< 10%
Accuracy (Bias%)	Plasma/Serum & Urine	< 10%

Note: These are estimated values based on SPE methods for structurally similar compounds like clozapine and may vary depending on the specific SPE sorbent, instrumentation, and laboratory conditions.

Experimental Protocols

The following are detailed protocols for the solid-phase extraction of Clothiapine from human plasma/serum and urine. A mixed-mode cation exchange SPE cartridge is recommended due to the basic nature of Clothiapine.

Protocol 1: Solid-Phase Extraction of Clothiapine from Human Plasma/Serum

1. Materials and Reagents

- Mixed-mode cation exchange SPE cartridges (e.g., Oasis MCX, Strata-X-C)
- Clothiapine analytical standard

- Internal standard (IS) solution (e.g., a structurally similar compound not present in the sample)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Ammonium hydroxide (ACS grade)
- Formic acid (ACS grade)
- Deionized water
- Vortex mixer
- Centrifuge
- SPE manifold
- Nitrogen evaporator

2. Sample Pre-treatment

- Allow frozen plasma/serum samples to thaw at room temperature.
- Vortex the samples to ensure homogeneity.
- To 1 mL of plasma/serum, add the internal standard and vortex briefly.
- Add 1 mL of 2% formic acid in deionized water and vortex for 30 seconds.
- Centrifuge the sample at 4000 rpm for 10 minutes to precipitate proteins.
- Use the supernatant for the SPE procedure.

3. Solid-Phase Extraction Procedure

- Conditioning: Condition the SPE cartridge with 2 mL of methanol followed by 2 mL of deionized water. Do not allow the cartridge to dry.

- Loading: Load the pre-treated sample supernatant onto the conditioned SPE cartridge at a slow, steady flow rate (approximately 1-2 mL/min).
- Washing:
 - Wash the cartridge with 2 mL of 0.1 M formic acid in deionized water to remove polar interferences.
 - Wash the cartridge with 2 mL of methanol to remove non-polar interferences.
- Drying: Dry the cartridge under vacuum or positive pressure for 5-10 minutes to remove residual solvent.
- Elution: Elute Clothiapine and the internal standard with 2 mL of 5% ammonium hydroxide in methanol into a clean collection tube.
- Evaporation and Reconstitution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
 - Reconstitute the residue in a suitable volume (e.g., 100 µL) of the mobile phase for your analytical instrument (e.g., LC-MS/MS).
 - Vortex briefly and transfer to an autosampler vial for analysis.

Protocol 2: Solid-Phase Extraction of Clothiapine from Human Urine

1. Materials and Reagents

- Same as for Protocol 1.

2. Sample Pre-treatment

- Allow frozen urine samples to thaw at room temperature.
- Vortex the samples to ensure homogeneity.

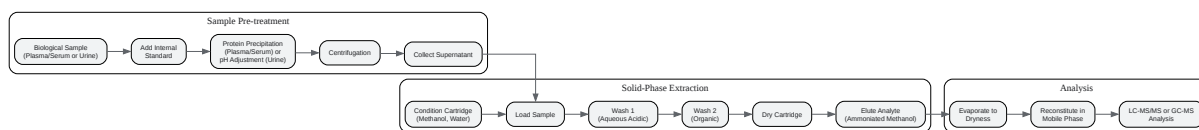
- To 1 mL of urine, add the internal standard and vortex briefly.
- Add 1 mL of 0.1 M phosphate buffer (pH 6.0) and vortex for 30 seconds.
- Centrifuge the sample at 4000 rpm for 10 minutes to pellet any particulate matter.
- Use the supernatant for the SPE procedure.

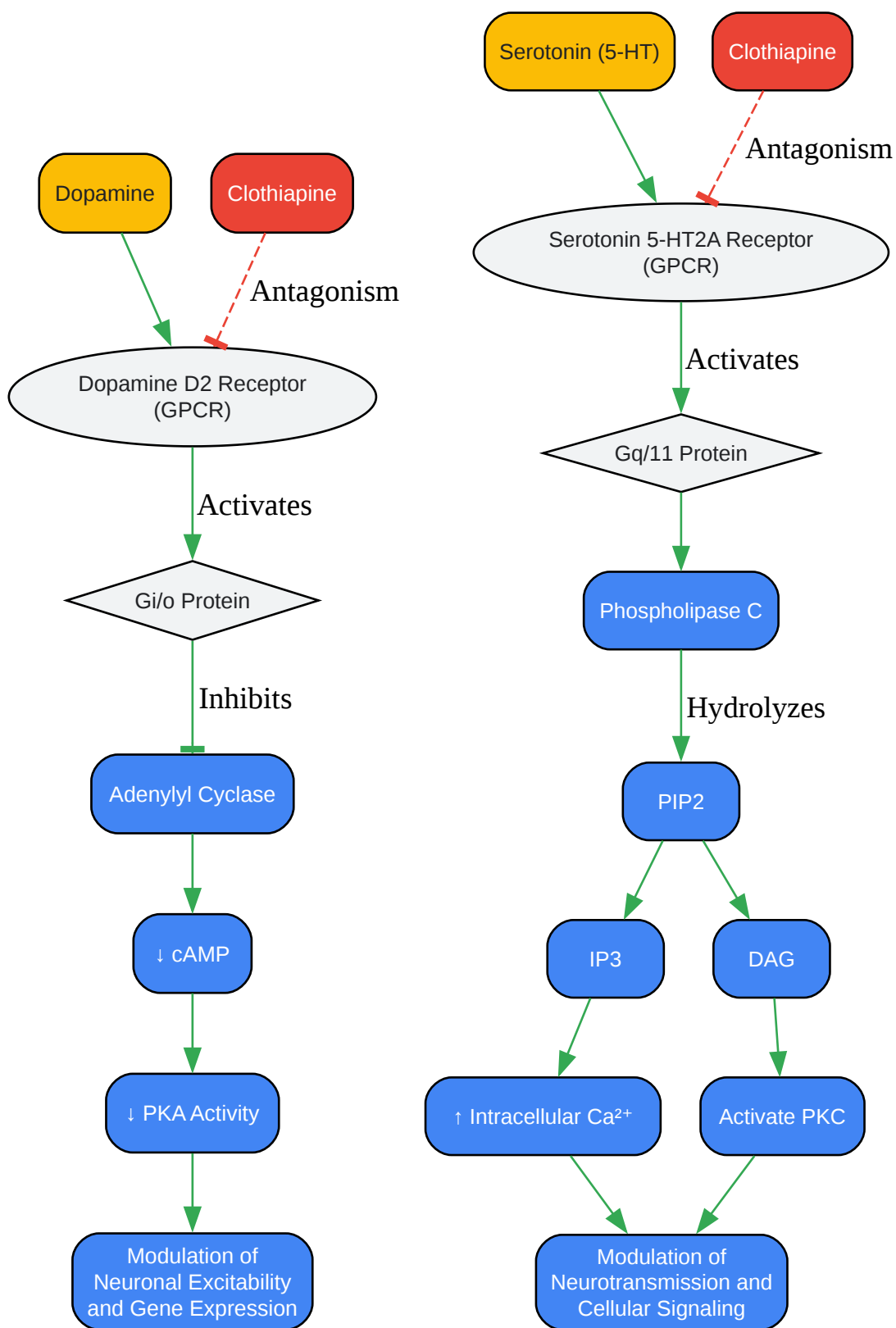
3. Solid-Phase Extraction Procedure

- **Conditioning:** Condition the SPE cartridge with 2 mL of methanol followed by 2 mL of deionized water. Do not allow the cartridge to dry.
- **Loading:** Load the pre-treated urine supernatant onto the conditioned SPE cartridge at a slow, steady flow rate (approximately 1-2 mL/min).
- **Washing:**
 - Wash the cartridge with 2 mL of deionized water.
 - Wash the cartridge with 2 mL of 20% methanol in deionized water.
- **Drying:** Dry the cartridge under vacuum or positive pressure for 5-10 minutes.
- **Elution:** Elute Clothiapine and the internal standard with 2 mL of 5% ammonium hydroxide in methanol into a clean collection tube.
- **Evaporation and Reconstitution:**
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
 - Reconstitute the residue in a suitable volume (e.g., 100 µL) of the mobile phase for your analytical instrument.
 - Vortex briefly and transfer to an autosampler vial for analysis.

Visualizations

Experimental Workflow





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References

- 1. Development and Validation of a GC-MS Method for the Detection and Quantification of Clotiapine in Blood and Urine Specimens and Application to a Postmortem Case - PubMed [pubmed.ncbi.nlm.nih.gov]
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